

Physicochemical Properties of Butoconazole-d5 (nitrate): An In-depth Technical Guide

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Compound of Interest

Compound Name: Butoconazole-d5 (nitrate)

Cat. No.: B15142427

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of the deuterated antifungal agent, Butoconazole-d5 nitrate. The information herein is intended to support research, development, and quality control activities. This document summarizes key quantitative data, details relevant experimental protocols, and provides visualizations of pertinent molecular interactions and analytical workflows.

Quantitative Physicochemical Data

The following tables summarize the available quantitative data for Butoconazole-d5 nitrate and its non-deuterated counterpart, Butoconazole nitrate.

Table 1: Physicochemical Properties of Butoconazole-d5 Nitrate

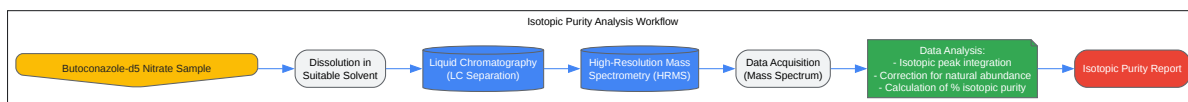
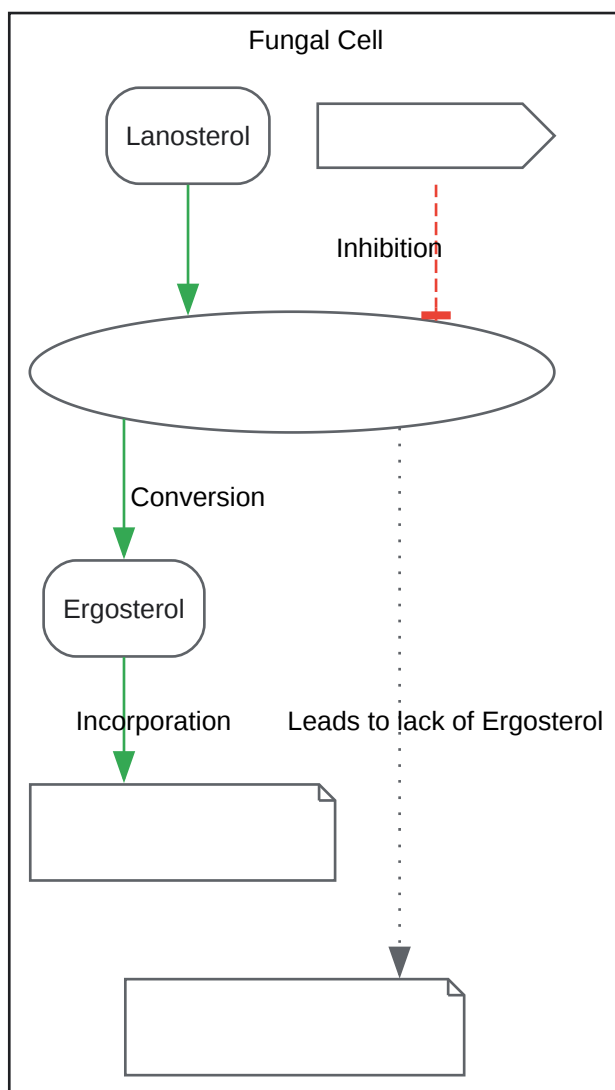
Property	Value	Source
Molecular Formula	C ₁₉ H ₁₃ D ₅ Cl ₃ N ₃ O ₃ S	Clearsynth
Molecular Weight	479.82 g/mol	Clearsynth
Melting Point	156-158 °C	ChemicalBook
Solubility	Soluble in Dimethyl Sulfoxide (DMSO) and Methanol.	ChemicalBook
Boiling Point	Not applicable; decomposes at melting point.	Inferred from Butoconazole nitrate data
pKa	~6.51 (Predicted for non-deuterated form)	DrugBank Online[1]
logP	~6.7 (Experimental for non-deuterated form)	PubChem, DrugBank Online[1][2]
Isotopic Purity	>98% (Typical for commercially available standards)	General technical knowledge

Table 2: Physicochemical Properties of Butoconazole Nitrate (for comparison)

Property	Value	Source
Molecular Formula	C ₁₉ H ₁₈ Cl ₃ N ₃ O ₃ S	PubChem[3]
Molecular Weight	474.8 g/mol	PubChem[3]
Melting Point	~159 °C with decomposition	PubChem[2]
Solubility	0.26 mg/mL in water (practically insoluble)	PubChem[2]
Boiling Point	Not applicable; decomposes at melting point.	PubChem[2]
pKa (Strongest Basic)	6.51 (Predicted)	DrugBank Online[1]
logP	6.7 (Experimental)	PubChem, DrugBank Online[1] [2]

Mechanism of Action: Inhibition of Ergosterol Biosynthesis

Butoconazole, an imidazole derivative, exerts its antifungal effect by disrupting the fungal cell membrane. The primary mechanism involves the inhibition of the enzyme lanosterol 14 α -demethylase, a key enzyme in the ergosterol biosynthesis pathway.[1] Ergosterol is a vital component of the fungal cell membrane, analogous to cholesterol in mammalian cells. By inhibiting its synthesis, butoconazole alters the membrane's integrity and fluidity, leading to increased permeability, leakage of cellular contents, and ultimately, fungal cell death.



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